

The Discovery and Isolation of Calophyllic Acid from Calophyllum inophyllum: A Technical Guide

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Compound of Interest

Compound Name: *Calophyllic acid*

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This technical guide provides an in-depth overview of the discovery, isolation, and biological activities of **Calophyllic acid**, a notable tetracyclic dipyranocoumarin found in the leaves of *Calophyllum inophyllum*. This document synthesizes available scientific literature to present detailed experimental protocols, quantitative data, and the current understanding of its therapeutic potential.

Discovery and Overview

Calophyllic acid, along with its diastereoisomer **isocalophyllic acid**, was first isolated from the leaves of *Calophyllum inophyllum* by Patil et al. in 1993.^[1] It is a member of the coumarin class of secondary metabolites, which are widely prevalent in the *Calophyllum* genus.^[1] Unlike the well-studied calophyllolide, which is primarily concentrated in the nuts and seeds of the plant, **Calophyllic acid** is localized in the foliage.^{[1][2][3][4]}

Subsequent research has identified several significant biological activities for **Calophyllic acid**, including antidyslipidemic (lipid-lowering), antioxidant, and potent antifilarial properties, making it a compound of interest for further pharmacological investigation.^{[1][3][4][5]}

Quantitative Data

While specific yield data for pure **Calophyllic acid** is not extensively reported, the following tables summarize quantitative data related to the extraction of phytochemicals from *C. inophyllum* leaves, providing context for expected yields of crude extracts and constituent classes.

Table 1: Phytochemical Composition of Methanolic Leaf Extract

Phytochemical Class	Content (%)
Alkaloids	11.51
Tannins	7.68
Polyphenols	2.53
Triterpenoids	2.48
Flavonoids	2.37
Saponins	2.16

Source: Data from phytochemical screening of a methanolic crude extract of *C. inophyllum* leaves.[\[6\]](#)

Table 2: Extraction Yields from *C. inophyllum* Leaves

Extraction Method & Solvent	Yield of Crude Extract	Notes
Maceration with Methanol	4.0% (w/w)	750g of powdered leaves yielded 30g of extract. [7]
Percolation with 80% Methanol (aq)	2.41% (w/w)	Optimal conditions for phenolic and flavonoid extraction. [8]

Table 3: Biological Activity of **Calophyllic Acid** Mixture

Activity	Model / Assay	Results
Antifilarial (Adult <i>Brugia malayi</i>)	In vitro motility inhibition	MIC: 15.6 µg/mL; IC ₅₀ : 2.1 µg/mL
Antifilarial (Microfilariae)	In vitro motility inhibition	MIC: 15.6 µg/mL; IC ₅₀ : 5.5 µg/mL
Antioxidant	Hydroxyl & Superoxide Radical Scavenging	Active at 200 µg/mL

Source: Data pertains to a mixture of **Calophyllic acid** and **Isocalophyllic acid**.[\[1\]](#)[\[3\]](#)

Experimental Protocols

The following sections detail generalized methodologies for the extraction and isolation of **Calophyllic acid** from *C. inophyllum* leaves, based on established protocols for isolating coumarins and other phenolic compounds from the plant.

Plant Material Collection and Preparation

- Collection: Collect fresh leaves of *Calophyllum inophyllum*.
- Authentication: A voucher specimen should be deposited in a recognized herbarium for botanical authentication.
- Preparation: Thoroughly wash the leaves with water to remove debris. Air-dry the leaves in the shade for several days until brittle, then pulverize them into a coarse powder using a mechanical grinder.

Extraction

A two-step extraction process is typically employed to first remove non-polar constituents before extracting the more polar **Calophyllic acid**.

- Defatting: Macerate the leaf powder in a non-polar solvent, such as n-hexane, to remove lipids and other non-polar compounds. This step is crucial for cleaner subsequent extracts.

- Main Extraction: Air-dry the defatted leaf powder. Perform an exhaustive extraction using a polar solvent. Maceration or percolation methods are effective.[7][8] Based on optimization studies for phenolic compounds from the leaves, the following conditions are recommended:
 - Solvent: 80% Methanol in water.[8]
 - Method: Percolation.
 - Temperature: 30°C.[8]
 - Duration: 48 hours.[8]
- Concentration: Filter the resulting extract and concentrate it under reduced pressure using a rotary evaporator to yield the crude methanolic extract.

Isolation and Purification

Purification is achieved through column chromatography.

- Stationary Phase: Silica gel (230-400 mesh) is commonly used.[7]
- Column Packing: Prepare a slurry of the silica gel in the initial mobile phase solvent and pack it into a glass column.
- Sample Loading: Adsorb the crude methanolic extract onto a small amount of silica gel and load it carefully onto the top of the packed column.
- Elution: Elute the column using a gradient solvent system. A common system for separating coumarins is a gradient of Hexane and Ethyl Acetate.[7]
 - Start with 100% Hexane.
 - Gradually increase the polarity by increasing the percentage of Ethyl Acetate (e.g., 95:5, 90:10, 85:15... 30:70 v/v Hexane:Ethyl Acetate).[7]
- Fraction Collection: Collect fractions of a fixed volume (e.g., 5-40 mL) sequentially.[7]

- **Monitoring:** Monitor the fractions using Thin Layer Chromatography (TLC) to identify those containing the compound of interest. Pool fractions that show a similar TLC profile.
- **Final Purification:** The pooled fractions containing **Calophyllic acid** may require further chromatographic steps (e.g., repeated column chromatography or preparative HPLC) to achieve high purity.

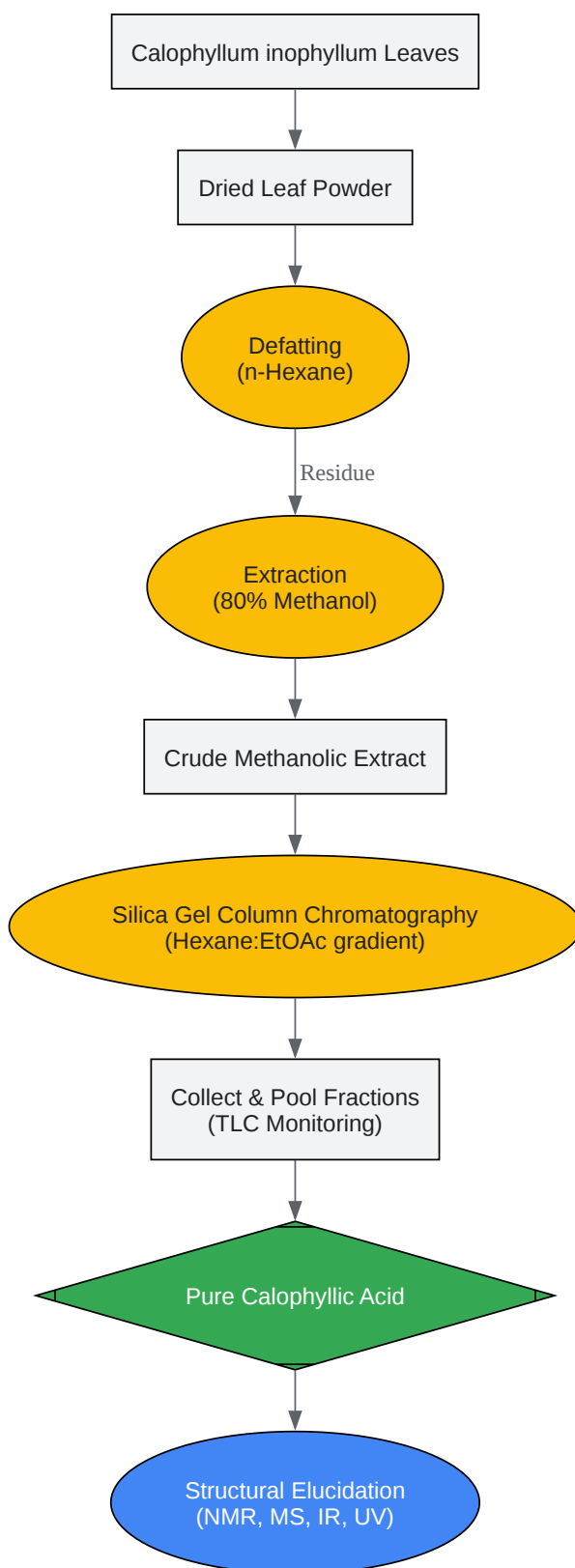
Structural Elucidation

The structure of the isolated pure compound is confirmed using a combination of spectroscopic techniques. While specific data points for **Calophyllic acid** are not fully detailed in the reviewed literature, the necessary methods include:

- **Mass Spectrometry (MS):** To determine the molecular weight.[\[7\]](#)
- **Nuclear Magnetic Resonance (NMR):** ^1H -NMR and ^{13}C -NMR spectroscopy to determine the carbon-hydrogen framework.[\[7\]](#)
- **Infrared (IR) Spectroscopy:** To identify functional groups.[\[7\]](#)
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** To analyze the electronic transitions within the molecule.[\[7\]](#)

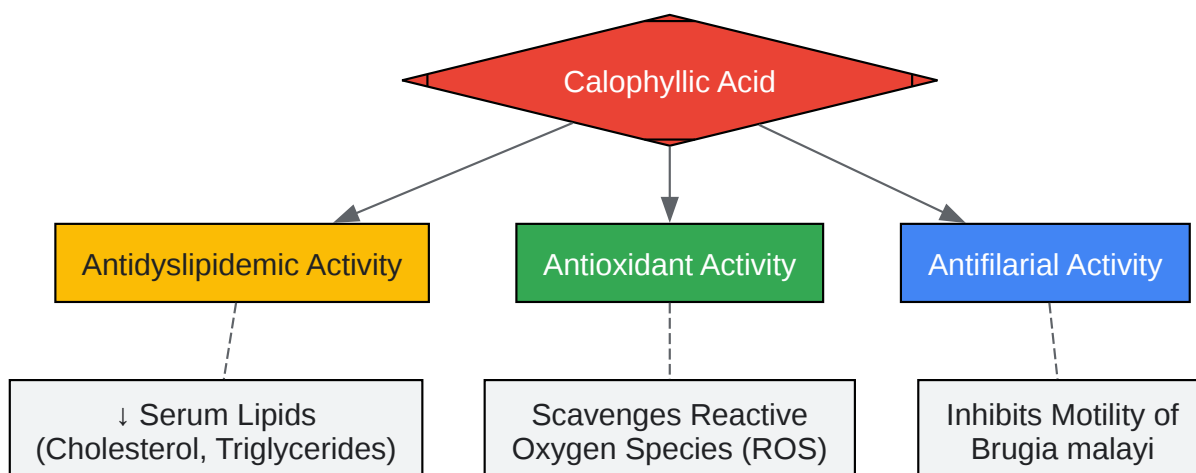
Visualizations: Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate the key processes and known biological activities related to **Calophyllic acid**.



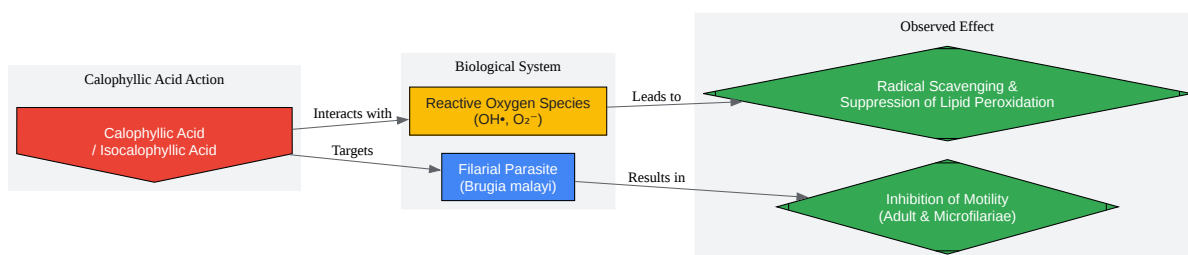
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Caption: Generalized workflow for the isolation and purification of **Calophyllic acid**.



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Caption: Overview of the primary biological activities of **Calophyllic acid**.



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Caption: Logical relationships in antioxidant and antifilarial activities.

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References

- 1. researchgate.net [researchgate.net]
- 2. Antidyslipidemic and antioxidant activity of the constituents isolated from the leaves of Calophyllum inophyllum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. journal.uui.ac.id [journal.uui.ac.id]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. iomcworld.com [iomcworld.com]
- 8. Phenolic and flavonoid compounds extraction from *Calophyllum inophyllum* leaves - Arabian Journal of Chemistry [arabjchem.org]
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